

## Introduction: The Molecular Swiss Army Knife

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### Compound of Interest

Compound Name:	Amino-PEG4-CH <sub>2</sub> CO <sub>2</sub> H
CAS No.:	195071-49-9
Cat. No.:	B1667103

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In the landscape of modern biopharmaceutical research, the ability to precisely link different molecular entities is paramount. **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** is a key building block in drug development and diagnostics.<sup>[1][2]</sup> Its structure is elegant in its simplicity and powerful in its application: a terminal primary amine (-NH<sub>2</sub>) and a (PEG<sub>4</sub>) spacer.<sup>[3][4]</sup>

This guide provides an in-depth, field-proven perspective on leveraging **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H**. We will move beyond simple protocols to explore the ways to innovate with it. The inherent properties of the PEG<sub>4</sub> spacer—enhancing aqueous solubility, reducing aggregation, and improving the pharmacokinetic applications are diverse, ranging from the construction of sophisticated Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PRO-

## Core Principles: The Chemistry of Covalent Linkage

The utility of **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** is rooted in the orthogonal reactivity of its two terminal functional groups. This allows for a controlled, stepwise synthesis followed by the coupling of the other end to a second molecule.

### The Amine Terminus (-NH<sub>2</sub>)

The primary amine is a potent nucleophile, readily reacting with several functional groups.<sup>[9][10]</sup> Its most common application is coupling with:

- Activated Esters (e.g., N-hydroxysuccinimide Esters - NHS): This is a highly efficient and widely used reaction that forms a stable, irreversible amide bond.
- Carboxylic Acids: Direct coupling with a carboxyl group can be achieved using carbodiimide chemistry (e.g., EDC), which is detailed in the next section.
- Carbonyls (Aldehydes and Ketones): Through reductive amination, the amine can form a stable secondary amine linkage.<sup>[3]</sup>

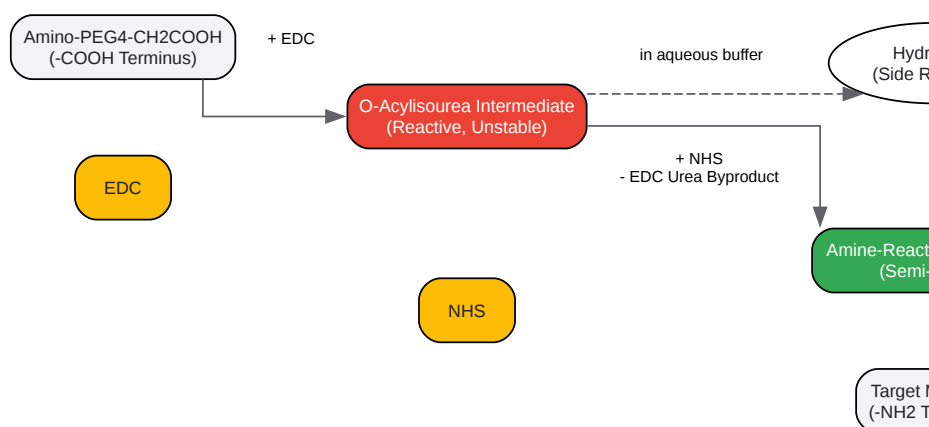
### The Carboxylic Acid Terminus (-COOH)

The carboxylic acid is typically the electrophilic partner in the reaction, requiring activation to become susceptible to nucleophilic attack by a primary amine. The use of 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with N-hydroxysuccinimide (NHS).<sup>[13]</sup>

This is a two-step mechanism that is critical for efficient conjugation<sup>[13]</sup>:

- Activation: EDC reacts with the carboxylic acid to form a highly reactive but unstable O-acylisourea intermediate. This intermediate is prone to hydrolysis.
- Stabilization and Coupling: NHS is added to react with the O-acylisourea intermediate, converting it into a more stable, amine-reactive NHS ester. This step forms a robust amide bond.<sup>[11][13]</sup>

The entire process is a "zero-length" crosslinking reaction, meaning no additional atoms from the coupling agents are incorporated into the final product.



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*EDC/NHS activation and coupling of the carboxyl terminus*

## Key Research Applications & Experimental Protocols

The versatility of **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** makes it a valuable component in several cutting-edge research areas.

### Antibody-Drug Conjugates (ADCs)

In ADC development, the linker is a critical component connecting a potent cytotoxic payload to a monoclonal antibody (mAb).[1] The PEG4 spacer hinders the antibody's binding to its target antigen.[14]

This protocol describes the conjugation of a payload containing a primary amine to a mAb via the linker's carboxylic acid.

#### Step 1: Activation of **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H**

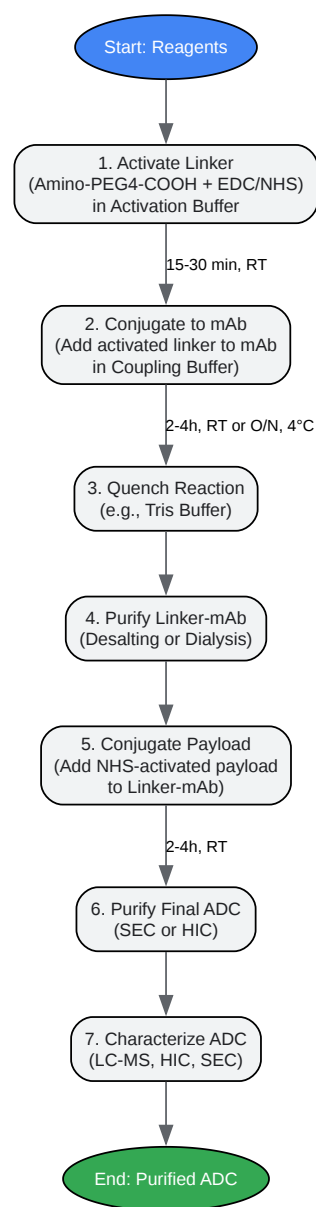
- Reagent Preparation: Equilibrate **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H**, EDC, and NHS to room temperature. Prepare fresh stock solutions of EDC (e.g., 10 mM in DMSO).[13] Prepare a solution of the linker in an "Activation Buffer" (e.g., 0.1 M MES, pH 5.5).[15]
- Activation: In a microcentrifuge tube, combine the linker solution with EDC and NHS. A typical starting molar ratio is 1:1.2:1.5 (Linker:EDC:NHS).[15]
- Incubation: Incubate the reaction for 15-30 minutes at room temperature to form the NHS ester-activated linker.[13]

#### Step 2: Conjugation to Monoclonal Antibody (mAb)

- Antibody Preparation: Ensure the mAb is in an amine-free "Coupling Buffer" (e.g., Phosphate-Buffered Saline, PBS) at a pH of 7.2-7.4. The concentration of the mAb will determine the final drug-to-antibody ratio of the linker.[15]
- Conjugation: Add the activated linker solution from Step 1 to the mAb solution. The molar ratio of linker to mAb will determine the final drug-to-antibody ratio of the linker.[15]
- Incubation: Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle end-over-end mixing.[13]
- Quenching: Add a "Quenching Buffer" (e.g., 1 M Tris-HCl, pH 8.0) to a final concentration of 20-50 mM to quench any unreacted NHS esters.[13] In
- Purification: Remove excess linker and other reagents to purify the linker-modified mAb. This is typically achieved using a desalting column or dialysis.

#### Step 3: Payload Conjugation

- Reaction: The purified linker-mAb from Step 2 now has a terminal amine. If the payload has an NHS-ester, it can be directly added to the linker-mAb.
- Final Purification: Purify the final ADC conjugate using size-exclusion chromatography (SEC) or hydrophobic interaction chromatography (HIC) to remove

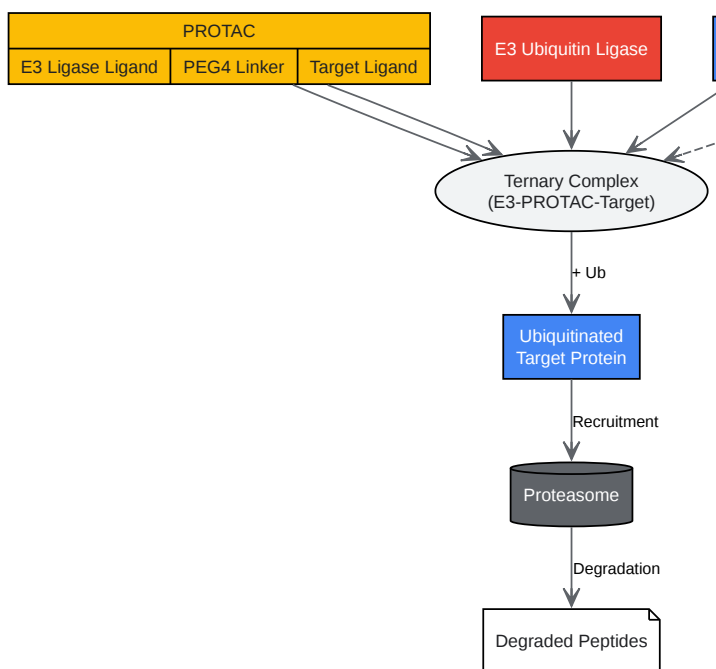


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*General workflow for synthesizing an Antibody-Drug Conju*

## Proteolysis Targeting Chimeras (PROTACs)

PROTACs are bifunctional molecules that induce the degradation of a target protein.<sup>[7]</sup> They consist of a ligand for the target protein and a ligand for flexibility, and hydrophilicity are critical for optimizing the formation of the ternary complex (Target Protein-PROTAC-E3 Ligase), which is essential for



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*Mechanism of PROTAC-mediated protein degradation*

## Peptide and Protein Modification (PEGylation)

PEGylation of therapeutic peptides or proteins can dramatically improve their clinical potential by enhancing solubility, extending circulation half-life, a chain to a peptide, for example, by reacting its activated carboxyl group with the peptide's N-terminal amine or a lysine residue.

## Experimental Design and Optimization

Transitioning from a protocol to a robust, reproducible experiment requires careful optimization. The success of a conjugation reaction hinges on several

Parameter	Recommended Range
Molar Ratio (Linker:Molecule)	5:1 to 50:1
Molar Ratio (Linker:EDC:NHS)	1 : 1.2 : 1.5
Activation pH	4.5 - 6.0
Conjugation pH	7.2 - 8.5
Reaction Time & Temperature	2-4 hours at RT or Overnight at 4°C
Quenching Agent	Tris, Hydroxylamine, Glycine

## Characterization of Conjugates: Validating Success

Successful conjugation must be confirmed analytically. A multi-pronged approach is essential to verify the identity, purity, and stability of the final product.

- **Size-Exclusion Chromatography (SEC-HPLC):** This is the primary method to assess purity and detect aggregation.[23] A successful conjugation will show an increase in hydrodynamic radius. The absence of aggregation is critical for biological function and safety.
- **Mass Spectrometry (LC-MS):** This is the definitive technique to confirm the identity of the conjugate.[24] ESI-MS analysis will show a mass shift corresponding to the distribution of different drug-to-antibody ratio species.
- **Hydrophobic Interaction Chromatography (HIC):** Particularly useful for ADCs, HIC can separate species based on the number of conjugated linkers.
- **SDS-PAGE:** A simple gel electrophoresis analysis can provide a quick visual confirmation of conjugation. The PEGylated protein will migrate more slowly than the unmodified protein.

## Troubleshooting Common Challenges

Problem	Potential Cause(s)
Low Conjugation Yield	- Inactive reagents (hydrolyzed EDC/NHS)- Incorrect buffer pH- Insufficient mixing - Excess of linker- Competing nucleophiles in buffer (e.g., Tris)
Protein Aggregation	- High protein concentration- Sub-optimal buffer conditions (pH, ionic strength) - Hydrophobic nature of payload (for ADCs)
Difficulty in Purification	- Large excess of unreacted linker/payload- Aggregation of the conjugate

## Handling and Storage

To ensure maximum reactivity and longevity, **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** should be handled with care.

- **Storage:** Store the solid reagent desiccated at -20°C.[2][3] For short-term storage (days to weeks), 0-4°C is acceptable.[2]
- **Handling:** Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation. For preparing stock solutions, use appropriate dilution techniques.

## Conclusion

**Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** is a powerful and versatile tool in the arsenal of researchers and drug developers. Its well-defined structure, discrete PEG linkers, and high reactivity make it ideal for the synthesis of a wide range of bioconjugates. By understanding the underlying chemical principles, carefully optimizing reaction parameters, and employing rigorous analytical characterization, researchers can maximize the efficiency and quality of their conjugation processes, leading to innovative diagnostic and therapeutic applications.

## References

- Analytical Methods to Characterize and Quantify PEG and PEGylated Biopharmaceuticals. Thermo Fisher Scientific. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1TZ05ndfyAeTEkHW415eFnNr1yXWsvl4jn10sd0ulcHJ3OKNrzCADyVGyBkwUN1przwXokwiN7xD7Qi4UhWACW3jdihHsu9m2auqWWDA9PAOrOYv9HmYFipQL8M8hJdFWa4B1jY5KkzmyFwpH\\_wMbnr6hZGEwzK3rHsNjgkVTFkrz8kMofFHBxdCGYU0srDfOychJ7vgyEeNq8s](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1TZ05ndfyAeTEkHW415eFnNr1yXWsvl4jn10sd0ulcHJ3OKNrzCADyVGyBkwUN1przwXokwiN7xD7Qi4UhWACW3jdihHsu9m2auqWWDA9PAOrOYv9HmYFipQL8M8hJdFWa4B1jY5KkzmyFwpH_wMbnr6hZGEwzK3rHsNjgkVTFkrz8kMofFHBxdCGYU0srDfOychJ7vgyEeNq8s)]
- From Synthesis to Characterization of Site-Selective PEGylated Proteins. Frontiers in Bioengineering and Biotechnology. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC6048481/>]
- A Technical Guide to the Research Applications of Amino-PEG4-(CH<sub>2</sub>)<sub>3</sub>CO<sub>2</sub>H. BenchChem. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQCkDcyfW0TFokbqxkrkEqwun03Ce\\_UXw8RC1ChCYLbMxaQOcShlgTxWWe5PUC4esio3mCEkaOHURSr-CARJH1UvK0le0lIRnftf14=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQCkDcyfW0TFokbqxkrkEqwun03Ce_UXw8RC1ChCYLbMxaQOcShlgTxWWe5PUC4esio3mCEkaOHURSr-CARJH1UvK0le0lIRnftf14=)]
- **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** (CAT#: ADC-L-Y0150). Creative Biolabs. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1TZ05ndfyAeTEkHW415eFnNr1yXWsvl4jn10sd0ulcHJ3OKNrzCADyVGyBkwUN1przwXokwiN7xD7Qi4UhWACW3jdihHsu9m2auqWWDA9PAOrOYv9HmYFipQL8M8hJdFWa4B1jY5KkzmyFwpH\\_wMbnr6hZGEwzK3rHsNjgkVTFkrz8kMofFHBxdCGYU0srDfOychJ7vgyEeNq8s](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1TZ05ndfyAeTEkHW415eFnNr1yXWsvl4jn10sd0ulcHJ3OKNrzCADyVGyBkwUN1przwXokwiN7xD7Qi4UhWACW3jdihHsu9m2auqWWDA9PAOrOYv9HmYFipQL8M8hJdFWa4B1jY5KkzmyFwpH_wMbnr6hZGEwzK3rHsNjgkVTFkrz8kMofFHBxdCGYU0srDfOychJ7vgyEeNq8s)]
- Analytical Methods to Qualify and Quantify PEG and PEGylated Biopharmaceuticals. Thermo Fisher Scientific. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1TZ05ndfyAeTEkHW415eFnNr1yXWsvl4jn10sd0ulcHJ3OKNrzCADyVGyBkwUN1przwXokwiN7xD7Qi4UhWACW3jdihHsu9m2auqWWDA9PAOrOYv9HmYFipQL8M8hJdFWa4B1jY5KkzmyFwpH\\_wMbnr6hZGEwzK3rHsNjgkVTFkrz8kMofFHBxdCGYU0srDfOychJ7vgyEeNq8s](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1TZ05ndfyAeTEkHW415eFnNr1yXWsvl4jn10sd0ulcHJ3OKNrzCADyVGyBkwUN1przwXokwiN7xD7Qi4UhWACW3jdihHsu9m2auqWWDA9PAOrOYv9HmYFipQL8M8hJdFWa4B1jY5KkzmyFwpH_wMbnr6hZGEwzK3rHsNjgkVTFkrz8kMofFHBxdCGYU0srDfOychJ7vgyEeNq8s)]

- Application Notes and Protocols for EDC/NHS Coupling with Amino-PEG4-(CH<sub>2</sub>)<sub>3</sub>CO<sub>2</sub>H. BenchChem. [URL: [https://vertexaisearch.cloud.google.c/Lqbjk6OUB1j5zAe0K3lvK1rNjL6wfPQSDI\\_u1RWAGRKEeEioZiEvKsSb8jSOerFdJmpegeDsMGI2t0nCagbj3twcZncXIBVualggLS696Sv6ZfqADA0o5](https://vertexaisearch.cloud.google.c/Lqbjk6OUB1j5zAe0K3lvK1rNjL6wfPQSDI_u1RWAGRKEeEioZiEvKsSb8jSOerFdJmpegeDsMGI2t0nCagbj3twcZncXIBVualggLS696Sv6ZfqADA0o5)]
- Practical Considerations for the Preparation and MS Analysis of PEGylated Bioconjugates. Novatia & Quanta BioDesign. [URL: [https://vertexaisearredirect/AUZIYQGxTkGBmSYrYP2EUfrqe1rOT0LfXb0UWb8HD5wrdr-7x\\_dp35Vce\\_OTNxovIHtE3BfnLUA5orrRcvhb0TKyXoAHRw8KH\\_F3H7JbPC9j\\_hnfsho0d6xsYJifQku10LjBzphVVK2zKEM-NaD8y1GPX-J\\_zcenRAWaDN6\\_QAbFnd3pxM6BLc5e](https://vertexaisearredirect/AUZIYQGxTkGBmSYrYP2EUfrqe1rOT0LfXb0UWb8HD5wrdr-7x_dp35Vce_OTNxovIHtE3BfnLUA5orrRcvhb0TKyXoAHRw8KH_F3H7JbPC9j_hnfsho0d6xsYJifQku10LjBzphVVK2zKEM-NaD8y1GPX-J_zcenRAWaDN6_QAbFnd3pxM6BLc5e)]
- Analytical Measurement of PEGylated Molecules. ResearchGate. [URL: <https://www.researchgate>].
- NH<sub>2</sub>-PEG4-COOH, 663921-15-1, Amino-PEG4-acid. Biopharma PEG. [URL: <https://www.biochempeg.com/product/nh2-peg4-cooh>]
- **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** | CAS# 195071-49-9. MedKoo Biosciences. [URL: <https://www.medkoo.com/products/571801>]
- Application Notes and Protocols for Boc-Aminoxy-PEG4-CH<sub>2</sub>-Boc in Bioconjugation. BenchChem. [URL: [https://vertexaisearch.cloud.google.com/redirect/AUZIYQGDDevQKxHFypxfqwf\\_pTJGdWlj524fNykiELfzCmb0VrztqTYPZ3RbR1Z7eilZBxyJFSOxwVvu9NngihAM\\_OVi4jfm2VzFkGDx42YAEcjZrWqC8mqVlCAZWrWe2VaB\\_zuu0K6vDgmiA5drGeXUp-rM9K474djdH](https://vertexaisearch.cloud.google.com/redirect/AUZIYQGDDevQKxHFypxfqwf_pTJGdWlj524fNykiELfzCmb0VrztqTYPZ3RbR1Z7eilZBxyJFSOxwVvu9NngihAM_OVi4jfm2VzFkGDx42YAEcjZrWqC8mqVlCAZWrWe2VaB_zuu0K6vDgmiA5drGeXUp-rM9K474djdH)]
- **Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H** | 195071-49-9. ChemicalBook. [URL: [https://www.chemicalbook.com/ChemicalProductProperty\\_EN\\_CB82538183.htm](https://www.chemicalbook.com/ChemicalProductProperty_EN_CB82538183.htm)]
- Technical Support Center: Troubleshooting Low Yield in PEGylation Reactions. BenchChem. [URL: [https://vertexaisearch.cloud.google.com/groundredirect/AUZIYQE9VJezX4uik\\_OvQZg7tAaHtT1maN6T\\_7NUdyYZe2\\_Fi\\_xyB0zINDA6X5JPwx1EOalb1ige\\_9RiPpTT75Jl79X2T4LQ6Et3tDnknPHoFloritHKsqYfupAxRu7cglbxG4AHQzZnTjgTvDBsaxwy4XJkHgXnZtyws78T8npvoCmPeg4FRqAAgo9BV4fyCMMec1\\_A==](https://vertexaisearch.cloud.google.com/groundredirect/AUZIYQE9VJezX4uik_OvQZg7tAaHtT1maN6T_7NUdyYZe2_Fi_xyB0zINDA6X5JPwx1EOalb1ige_9RiPpTT75Jl79X2T4LQ6Et3tDnknPHoFloritHKsqYfupAxRu7cglbxG4AHQzZnTjgTvDBsaxwy4XJkHgXnZtyws78T8npvoCmPeg4FRqAAgo9BV4fyCMMec1_A==)]
- Amino-PEG4-CH<sub>2</sub>COOH | PROTAC/ADC Linker. MedchemExpress. [URL: <https://www.medchemexpress.com/amino-peg4-ch2cooh.html>]
- Amino-PEG4-(CH<sub>2</sub>)<sub>3</sub>CO<sub>2</sub>H. CD Bioparticles. [URL: <https://www.cd-bioparticles.net/product/amino-peg4-ch2-3co2h-item-pdl-037-1-2139.html>]
- PEGylation as a strategy for improving nanoparticle-based drug and gene delivery. PMC - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC>]
- NHS Esters for Antibody Labeling. BOC Sciences. [URL: <https://www.bocsci.com/blog/nhs-esters-for-antibody-labeling/>]
- Amino-PEG4-acid | 663921-15-1. ChemicalBook. [URL: [https://www.chemicalbook.com/ChemicalProductProperty\\_EN\\_CB82538183.htm](https://www.chemicalbook.com/ChemicalProductProperty_EN_CB82538183.htm)]
- A Comparative Guide to PEGylation Reagents: Alternatives to Amino-PEG4-(CH<sub>2</sub>)<sub>3</sub>CO<sub>2</sub>H. BenchChem. [URL: [https://vertexaisearch.cloud.google.redirect/AUZIYQHv4wfs9\\_6v4FJYQRNyQLC8PWwdKVzOsCPAFte9b5mdlGbkO66D6Mz6w98dxkke2psWDDkchp6aAl8rNdp9QFcP\\_qHGH8WN\\_PbQHRhae\\_TNOvgbfm8ZUQes2bE2JSqMoj8WnLSUPpWftuuT4XF7ui9y3Yft3Nza3kwe](https://vertexaisearch.cloud.google.redirect/AUZIYQHv4wfs9_6v4FJYQRNyQLC8PWwdKVzOsCPAFte9b5mdlGbkO66D6Mz6w98dxkke2psWDDkchp6aAl8rNdp9QFcP_qHGH8WN_PbQHRhae_TNOvgbfm8ZUQes2bE2JSqMoj8WnLSUPpWftuuT4XF7ui9y3Yft3Nza3kwe)]
- Amino-PEG4-(CH<sub>2</sub>)<sub>3</sub>CO<sub>2</sub>H | PROTAC Linker. MedchemExpress. [URL: <https://www.medchemexpress.com/amino-peg4-ch2-3co2h.html>]
- Cleavable PEGylation: a strategy for overcoming the "PEG dilemma" in efficient drug delivery. PMC - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc>]
- Amino-PEG4-CH<sub>2</sub>COOH. Precise PEG. [URL: <https://www.precisepeg.com/products/amino-peg4-ch2cooh>]
- Amino PEG, Amino linker, PEG Amine, Crosslinker. BroadPharm. [URL: <https://broadpharm.com/peg-linkers/amino-peg>]
- Amino PEG, PEG Amine, PEG-NH<sub>2</sub>, ADC Linkers. AxisPharm. [URL: <https://axispharm>].
- What does PEGylation Chemistry look like?. ADC Review. [URL: <https://www.adcreview>].
- PEGylation of Nanocarrier Drug Delivery Systems: State of the Art. ResearchGate. [URL: <https://www.researchgate>].
- Top 5 Applications of PEGylated Linkers in Bioconjugation. PurePEG. [URL: <https://www.purepeg>].
- PEGylation Chemistry | Order PEGs & PEGylation Services. Creative PEGWorks. [URL: <https://www.creativepegworks>].
- Protocol for Amino PEG. BroadPharm. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGTWOxrSr7ML8XHvzo1t4orHHHzLzFaz5dv\\_b\\_Nleza5m9h3nAVz2c4XA\\_1y8C7jC-wzMK\\_Txt96xRrwQP9JJWCuxzVavLEkosA3ywww==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGTWOxrSr7ML8XHvzo1t4orHHHzLzFaz5dv_b_Nleza5m9h3nAVz2c4XA_1y8C7jC-wzMK_Txt96xRrwQP9JJWCuxzVavLEkosA3ywww==)]
- Amide coupling Protocol for Amino PEG. AxisPharm. [URL: <https://axispharm.com/blogs/protocols/amide-coupling-protocol-for-amino-peg>]
- Application Notes and Protocols for Surface Modification with Amino-PEG4-(CH<sub>2</sub>)<sub>3</sub>CO<sub>2</sub>H for Enhanced Biocompatibility. BenchChem. [URL: [https://vertexaisearch.cloud.google.redirect/AUZIYQGnXJa1FsYoH9jlrKwzh7GeLXyVHYksBz\\_PUpZ3UqWAFv13W-nvGPF0xXXINJHw1mAeaWK88fICK3obgEz8QosZsnkhva5-RXSIOORZ1VzDB0YcesOewdvT3IX5hGIROQmZdDp1nYdCz4rUkgVAeFusuYCFXyL\\_6HGDbu5P9UUFaw-FobvwtU3WcJKvrzBmiubLwTDBb86P](https://vertexaisearch.cloud.google.redirect/AUZIYQGnXJa1FsYoH9jlrKwzh7GeLXyVHYksBz_PUpZ3UqWAFv13W-nvGPF0xXXINJHw1mAeaWK88fICK3obgEz8QosZsnkhva5-RXSIOORZ1VzDB0YcesOewdvT3IX5hGIROQmZdDp1nYdCz4rUkgVAeFusuYCFXyL_6HGDbu5P9UUFaw-FobvwtU3WcJKvrzBmiubLwTDBb86P)]
- Peptide and protein PEGylation: a review of problems and solutions. Creative PEGWorks. [URL: <https://www.creativepegworks.com/resources/peg>]
- PEGylation and PEGylation Reagents. BroadPharm. [URL: <https://broadpharm>].
- Characterization of bioconjugates formed with Boc-Aminoxy-PEG4-CH<sub>2</sub>-Boc. BenchChem. [URL: [https://vertexaisearch.cloud.google.com/groundCEfuFLqMjrfhAqBIWUPSQszMwEAIR22rpytdlms\\_W\\_qtWA5AoHtvQ3aTpc4fXuct4LzrC1VrNvX-vFwOMyTb49GzbHxMfRSy\\_wjmou1RDDEk24vzB](https://vertexaisearch.cloud.google.com/groundCEfuFLqMjrfhAqBIWUPSQszMwEAIR22rpytdlms_W_qtWA5AoHtvQ3aTpc4fXuct4LzrC1VrNvX-vFwOMyTb49GzbHxMfRSy_wjmou1RDDEk24vzB)]
- Amino-PEG4-Amine. Precise PEG. [URL: <https://www.precisepeg.com/products/amino-peg4-amine>]
- Solid-phase peptide synthesis: from standard procedures to the synthesis of difficult sequences. Luxembourg Bio Technologies. [URL: <https://www>].
- Application Notes and Protocols for Peptide Modification with Hydroxy-PEG4-CH<sub>2</sub>COOH. BenchChem. [URL: [https://vertexaisearch.cloud.google.redirect/AUZIYQFq6flwORDXzn2iURzjbSN60mUg8cSV7HaGPBb2dkNkyLQDIUAqPm55\\_6qWQZcQPMRVm7zCzGdUq0O\\_FdBZZOndOcll-WxpCtOinHxI4lCYnbMiaz7DQJiKkVAc4unH30L1T7xsQTX9pIKGDyC5wJ5s0pqiZUTfsoAROLY1RGkO57wdlO6gpUyyetPUR\\_KpXPgE56WQBc04dkm1y](https://vertexaisearch.cloud.google.redirect/AUZIYQFq6flwORDXzn2iURzjbSN60mUg8cSV7HaGPBb2dkNkyLQDIUAqPm55_6qWQZcQPMRVm7zCzGdUq0O_FdBZZOndOcll-WxpCtOinHxI4lCYnbMiaz7DQJiKkVAc4unH30L1T7xsQTX9pIKGDyC5wJ5s0pqiZUTfsoAROLY1RGkO57wdlO6gpUyyetPUR_KpXPgE56WQBc04dkm1y)]
- Process for synthesizing peptides by using a PEG polymer support. Google Patents. [URL: <https://patents.google>].
- Practical Synthesis Guide to Solid Phase Peptide Chemistry. AAPPTec. [URL: <https://www.aapptec.com/files/synthesisguide.pdf>]

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## Sources

- 1. benchchem.com [benchchem.com]
- 2. medkoo.com [medkoo.com]
- 3. Amino-PEG4-CH<sub>2</sub>CO<sub>2</sub>H - Creative Biolabs [creative-biolabs.com]
- 4. NH<sub>2</sub>-PEG4-COOH, 663921-15-1, Amino-PEG4-acid - Biopharma PEG [biochempeg.com]
- 5. PEGylation as a strategy for improving nanoparticle-based drug and gene delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. benchchem.com [benchchem.com]
- 9. Amino PEG, Amino linker, PEG Amine, Crosslinker | BroadPharm [broadpharm.com]
- 10. adcreview.com [adcreview.com]
- 11. bocsci.com [bocsci.com]
- 12. PEGylation and PEGylation Reagents | BroadPharm [broadpharm.com]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]
- 15. benchchem.com [benchchem.com]
- 16. benchchem.com [benchchem.com]
- 17. medchemexpress.com [medchemexpress.com]
- 18. From Synthesis to Characterization of Site-Selective PEGylated Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 19. purepeg.com [purepeg.com]
- 20. creativepegworks.com [creativepegworks.com]
- 21. benchchem.com [benchchem.com]
- 22. broadpharm.com [broadpharm.com]
- 23. chromatographyonline.com [chromatographyonline.com]
- 24. enovatia.com [enovatia.com]
- 25. researchgate.net [researchgate.net]
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